

# A Comparative Analysis of 4-Chromanone and Chalcone Scaffolds in Biological Activity

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## Compound of Interest

Compound Name: 4-Chromanone

Cat. No.: B074356

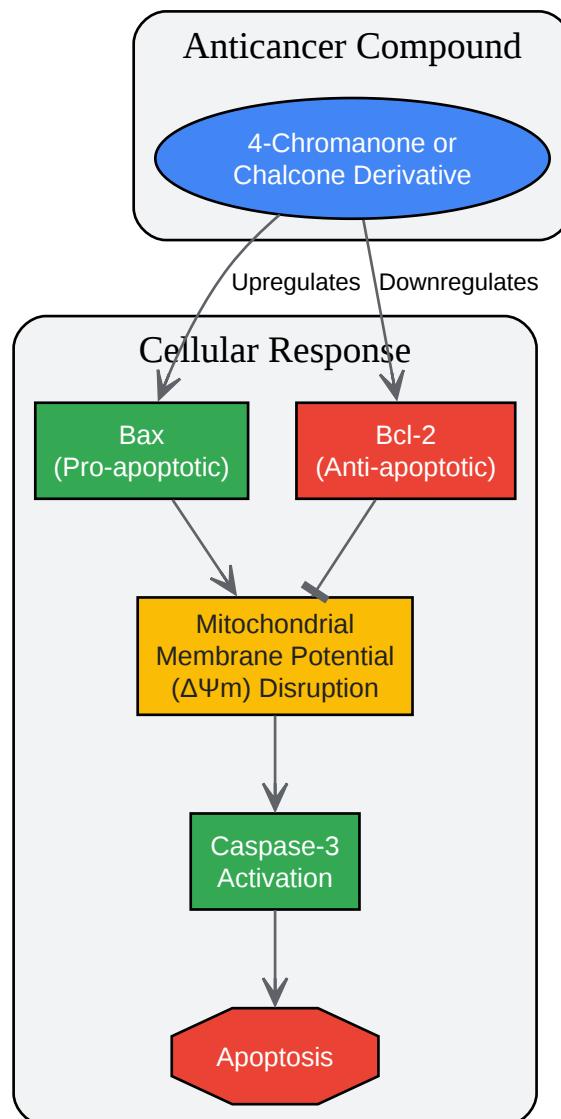
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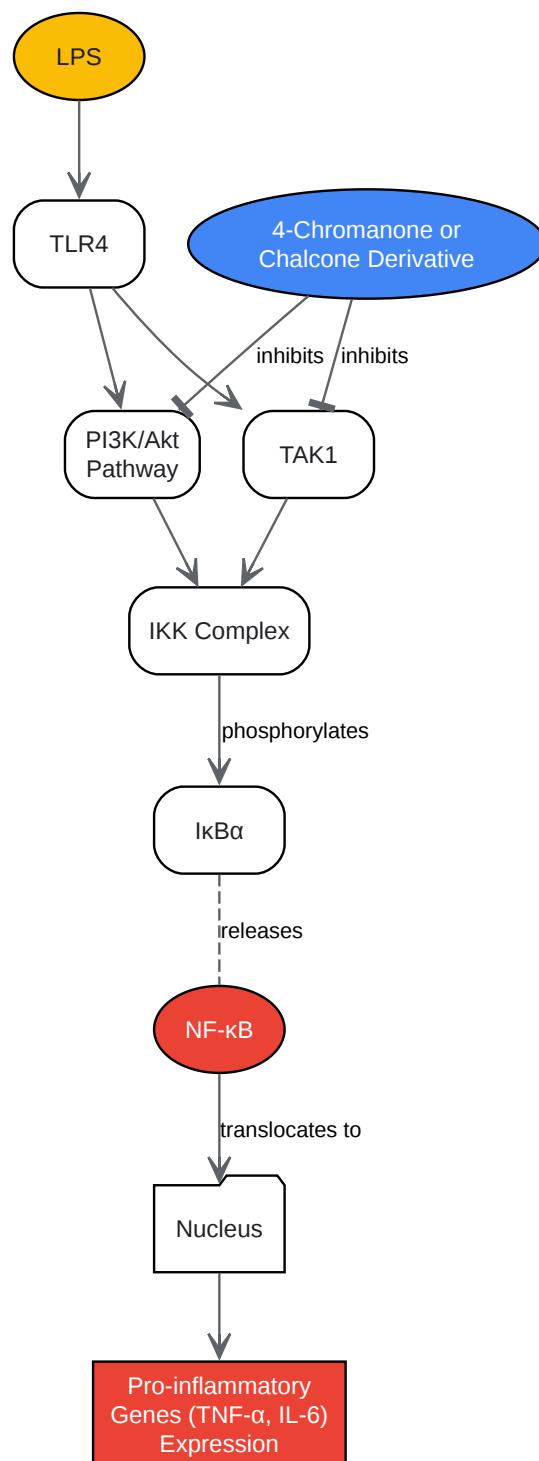
An objective guide for researchers and drug development professionals on the differential activities of **4-chromanone** and chalcone derivatives, supported by experimental data and mechanistic insights.

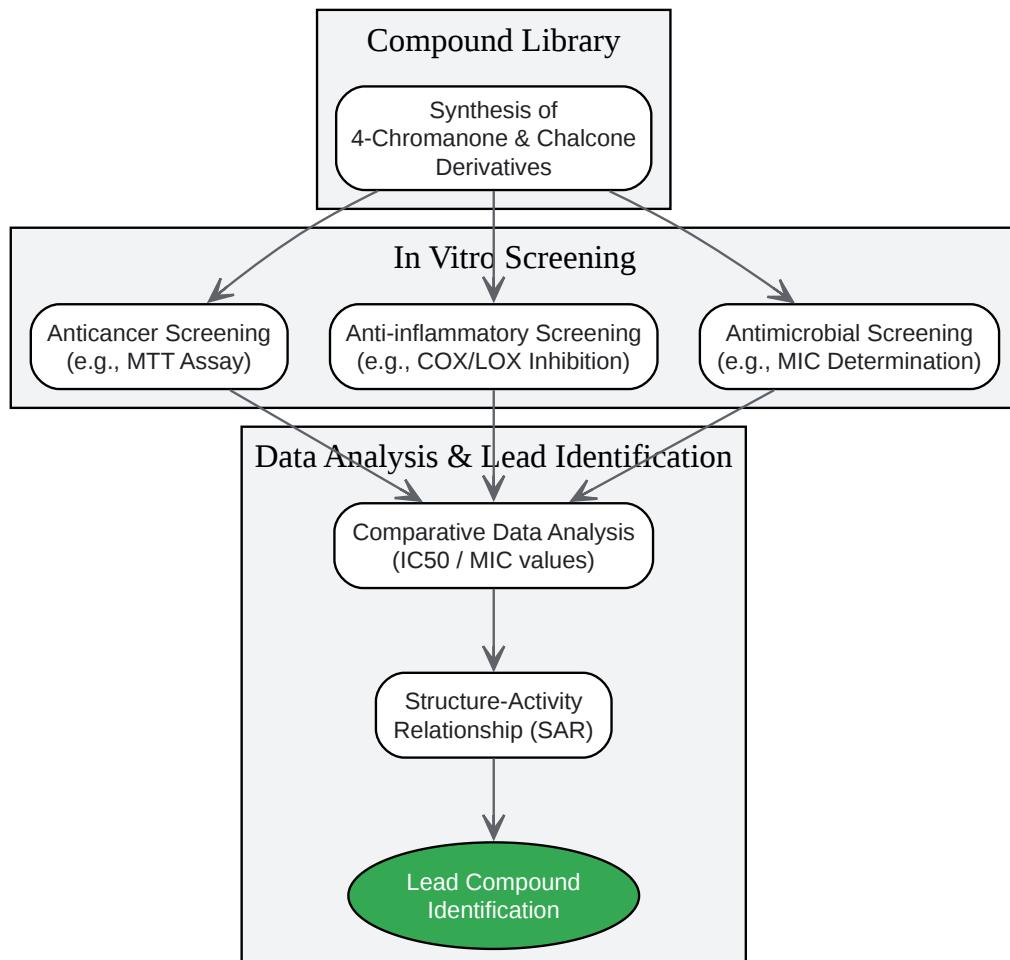
The quest for novel therapeutic agents has led to extensive investigation into various chemical scaffolds. Among these, **4-chromanones** and chalcones have emerged as privileged structures due to their broad spectrum of biological activities. Chalcones, characterized by an open-chain  $\alpha,\beta$ -unsaturated ketone system, are biosynthetic precursors to flavonoids, including the cyclized **4-chromanone** scaffold. This guide provides a comparative assessment of the anticancer, anti-inflammatory, and antimicrobial activities of these two scaffolds, presenting quantitative data, detailed experimental protocols, and visualizations of their molecular mechanisms to aid in drug discovery and development.

## Structural Relationship

Chalcones and **4-chromanones** are structurally related, with the latter being a cyclized isomer of a 2'-hydroxychalcone. This structural relationship is a key determinant of their differing physicochemical properties and biological activities.







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